

Compound Identification and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Ethyl dithioacetate

Cat. No.: B1582784

[Get Quote](#)

Ethyl dithioacetate is an organosulfur compound belonging to the dithioester class. Its distinct properties, particularly its flammability and volatility, necessitate stringent adherence to safety protocols. A foundational understanding of its physical and chemical characteristics is paramount for safe handling.

Property	Value	Source
CAS Number	870-73-5	
Molecular Formula	C ₄ H ₈ S ₂	
Molecular Weight	120.24 g/mol	
Appearance	Liquid	
Density	1.048 g/mL at 25 °C	[1]
Boiling Point	61 °C at 23 mmHg	[1]
Flash Point	46 °C (114.8 °F) - closed cup	
Refractive Index	n _{20/D} 1.568	[1]

Hazard Identification and GHS Classification

Ethyl dithioacetate is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary risks involve flammability, skin and eye irritation, and respiratory

tract irritation. All personnel must be thoroughly familiar with these hazards before handling the compound.

Hazard Class	GHS Category	Hazard Statement	Signal Word
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	Warning
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning

(Source: Aggregated GHS information from ECHA C&L Inventory)
[\[2\]](#)

Causality of Hazards:

- **Flammability:** The flash point of 46°C indicates that **ethyl dithioacetate** can form an ignitable vapor-air mixture at moderately elevated temperatures. This necessitates strict control of ignition sources.
- **Irritation:** Like many thioesters and organosulfur compounds, **ethyl dithioacetate** can act as an irritant upon direct contact with skin and eyes.[\[2\]](#) Its vapors can also irritate the mucous membranes of the respiratory system.[\[2\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the identified hazards, a multi-layered approach involving engineering controls, administrative controls, and appropriate PPE is required. The selection of PPE is not merely a

checklist but a risk-based decision process.

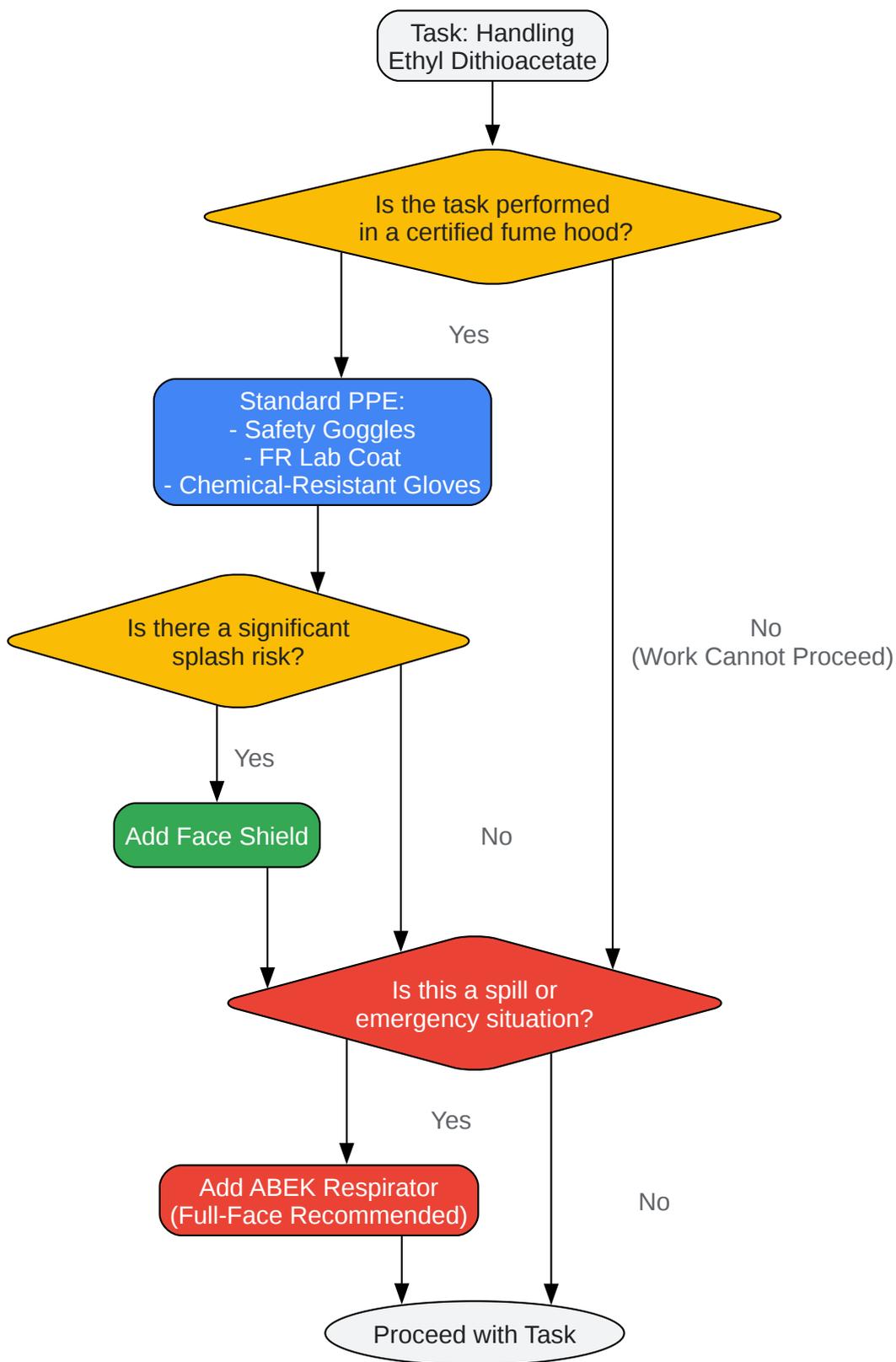
Engineering Controls

- **Chemical Fume Hood:** All handling of **ethyl dithioacetate**, including weighing, transferring, and use in reactions, must be conducted within a properly functioning and certified chemical fume hood. This is the primary engineering control to prevent inhalation of vapors.
- **Ventilation:** The laboratory must be well-ventilated to ensure that any fugitive emissions are diluted and removed.

Personal Protective Equipment (PPE) Protocol

The following PPE is mandatory when handling **ethyl dithioacetate**:

- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are required. In situations with a higher risk of splashing, a face shield must be worn in addition to goggles.
- **Hand Protection:** Chemically resistant gloves are essential. While specific breakthrough time data for **ethyl dithioacetate** is not widely available, gloves made of butyl rubber or neoprene are generally recommended for handling organosulfur compounds. Nitrile gloves may offer limited protection for incidental contact but should be changed immediately upon contamination. Always inspect gloves for integrity before use.
- **Skin and Body Protection:** A flame-resistant lab coat must be worn and fully fastened. For larger quantities or procedures with a high splash risk, a chemical-resistant apron is also recommended.
- **Respiratory Protection:** When engineering controls are not sufficient to maintain exposure below acceptable limits, or during emergency situations, a respirator is required. A full-face respirator with a combination organic vapor/acid gas (ABEK) cartridge is recommended. All respirator use must comply with a formal respiratory protection program.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **ethyl dithioacetate**.

Safe Handling and Operational Procedures

Adherence to methodical and cautious handling procedures is critical for preventing exposure and accidents.

- **Grounding and Bonding:** To prevent the ignition of flammable vapors from static electricity discharge, all metal containers and equipment used for transferring **ethyl dithioacetate** must be properly grounded and bonded.[3]
- **Ignition Source Control:** All potential ignition sources—such as open flames, hot plates, and non-explosion-proof electrical equipment—must be strictly excluded from the handling area. [4] Use only non-sparking tools for opening and closing containers.[3]
- **Personnel Training:** All personnel must receive documented training on the specific hazards of **ethyl dithioacetate** and the procedures outlined in this guide and the corresponding Safety Data Sheet (SDS) before being permitted to handle the compound.[5]
- **Hygiene Practices:** Avoid contact with skin, eyes, and clothing.[6] Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the laboratory.

Storage Requirements

Proper storage is essential for maintaining the stability of **ethyl dithioacetate** and preventing hazardous situations.

- **Dedicated Storage:** Store in a designated flammable liquids storage cabinet.[5] The storage area must be cool, dry, and well-ventilated.[5]
- **Container Integrity:** Keep containers tightly closed when not in use.[6] Containers should be clearly labeled with the chemical name and all relevant GHS hazard pictograms.
- **Segregation:** Store **ethyl dithioacetate** away from incompatible materials, particularly strong oxidizing agents, strong acids, and strong bases.[7]
- **Temperature and Light:** Protect containers from direct sunlight and sources of heat to prevent vapor pressure buildup and potential degradation.[4] While specific data on the

thermal stability of **ethyl dithioacetate** is limited, studies on other organosulfur compounds suggest that refrigerated storage can be beneficial for long-term preservation.[8][9]

Emergency Procedures

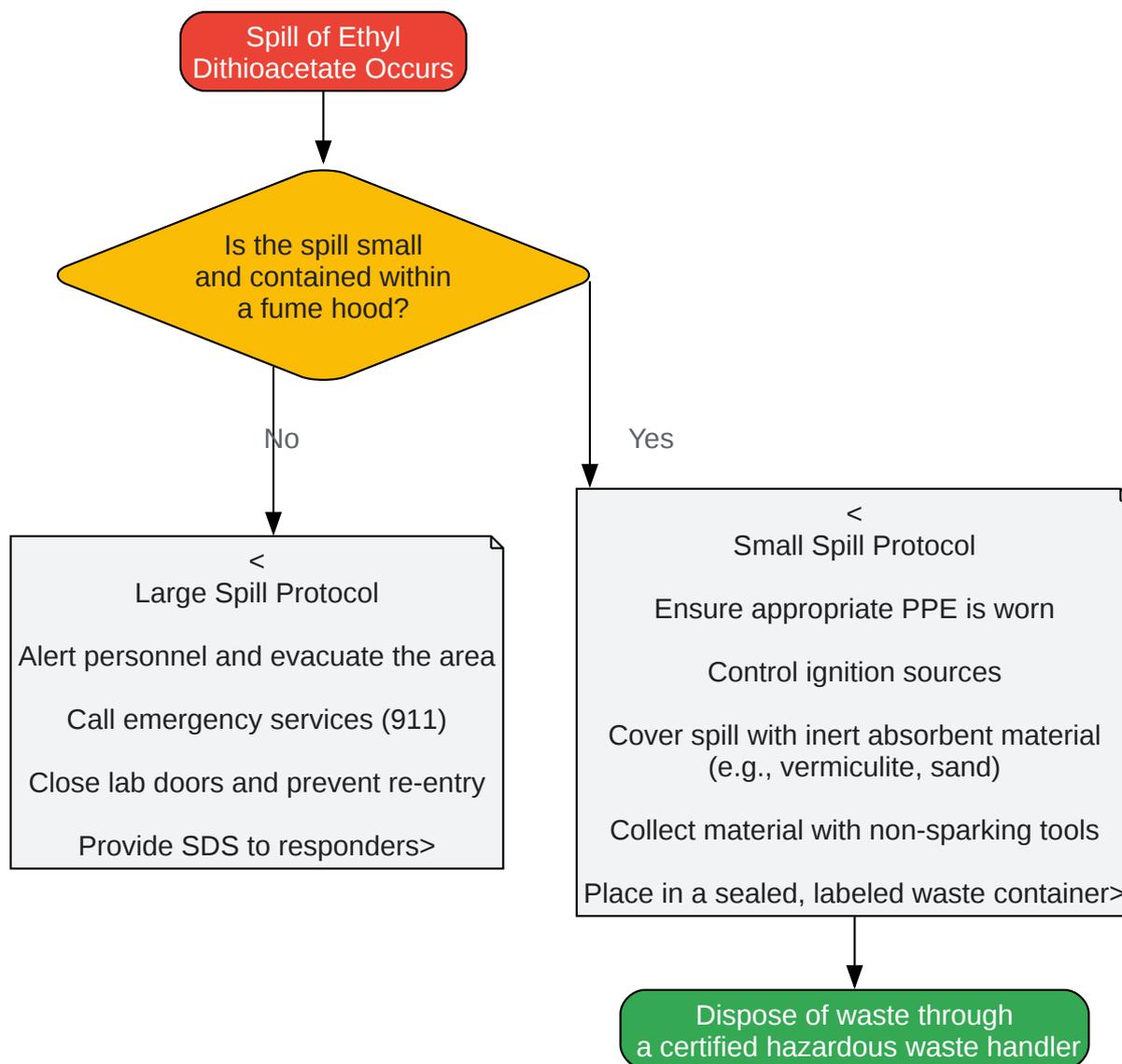
Preparedness is key to mitigating the consequences of an accident. All laboratory personnel must be familiar with the location and operation of emergency equipment, including safety showers, eyewash stations, fire extinguishers, and spill kits.

First Aid Measures

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

The response to a spill depends on its size and location.



[Click to download full resolution via product page](#)

Caption: Decision workflow for responding to a chemical spill.

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- Unsuitable Media: Do not use a solid stream of water, as it may scatter and spread the fire.
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear. Vapors are heavier than air and may travel to a source of ignition and flash back.[10]

Waste Disposal

Chemical waste must be managed in accordance with all local, state, and federal regulations.

- Classification: **Ethyl dithioacetate** and any materials contaminated with it are considered hazardous waste.[7]
- Collection: Collect waste in a dedicated, properly labeled, and sealed container. Do not mix with incompatible waste streams.
- Disposal: Arrange for pickup and disposal by a licensed professional waste disposal service. Do not dispose of down the drain.[7]

Toxicology and Reactivity Profile

Toxicological Information

Detailed toxicological studies on **ethyl dithioacetate** are not readily available. However, based on its GHS classification, it is known to cause skin, eye, and respiratory irritation.[2] The toxicological properties have not been fully investigated, and as such, the compound should be handled with the assumption that it may have other uncharacterized toxic effects.[7] All routes of exposure (inhalation, ingestion, skin contact) should be avoided.

Reactivity and Stability

- Stability: The compound is stable under normal storage conditions.[7]
- Incompatible Materials: Avoid contact with strong oxidizing agents, which can lead to a vigorous and potentially exothermic reaction.[7]

- Hazardous Decomposition Products: When heated to decomposition, organosulfur compounds can release toxic fumes, including sulfur oxides (SO_x) and carbon oxides (CO, CO₂).
- Hazardous Polymerization: Hazardous polymerization is not expected to occur.[7]

References

- Safety Data Sheet: Acetic acid ethyl ester. Carl ROTH. [\[Link\]](#)
- Material Safety Data Sheet: Ethyl acetate. Sciencelab.com. [\[Link\]](#)
- Safety Data Sheet: Ethyl acetate. Chemos GmbH & Co.KG. [\[Link\]](#)
- SAFETY DATA SHEET for Ethyl thioacetate. Thermo Fisher Scientific (Alfa Aesar). [\[Link\]](#)
- Ethyl thioacetate. Wikipedia. [\[Link\]](#)
- **Ethyl dithioacetate**. PubChem, National Institutes of Health. [\[Link\]](#)
- Effect of processing and storage time on the contents of organosulfur compounds in pickled blanched garlic. PubMed. [\[Link\]](#)
- Section 3: Emergency Procedures. Princeton University Environmental Health and Safety. [\[Link\]](#)
- Effect of Processing and Storage Time on the Contents of Organosulfur Compounds in Pickled Blanched Garlic. ResearchGate. [\[Link\]](#)
- Standard Operating Procedure: Thiophenol. University of Georgia Office of Research. [\[Link\]](#)
- Practices for Proper Chemical Storage. Cleveland State University. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethyl dithioacetate | 870-73-5 [chemicalbook.com]
- 2. Ethyl dithioacetate | C4H8S2 | CID 70093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. chemos.de [chemos.de]
- 5. research.uga.edu [research.uga.edu]
- 6. tcichemicals.com [tcichemicals.com]
- 7. fishersci.com [fishersci.com]
- 8. Effect of processing and storage time on the contents of organosulfur compounds in pickled blanched garlic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. carlroth.com:443 [carlroth.com:443]
- To cite this document: BenchChem. [Compound Identification and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582784#safety-handling-and-storage-of-ethyl-dithioacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com